

Application Notes and Protocols for HZS60 in Experimental Stroke Models

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Compound of Interest

Compound Name: HZS60

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Introduction

HZS60 is a novel, brain-penetrant small molecule inhibitor targeting the interaction interface of the N-methyl-D-aspartate receptor (NMDAR) and the Transient Receptor Potential Melastatin 4 (TRPM4) channel.^{[1][2][3]} In the pathophysiology of ischemic stroke, the formation of a death signaling complex between extrasynaptic NMDARs and TRPM4 channels plays a critical role in promoting neuronal excitotoxicity and subsequent cell death.^{[1][2][3]} **HZS60** offers a promising therapeutic strategy by disrupting this detrimental protein-protein interaction, thereby exhibiting significant neuroprotective effects.^{[1][2][3]} Preclinical studies have demonstrated its efficacy in both in vitro and in vivo models of ischemic stroke, coupled with a favorable pharmacokinetic profile and excellent brain permeability.^{[1][2][3]}

These application notes provide detailed protocols for utilizing **HZS60** in key experimental models of ischemic stroke to assess its neuroprotective efficacy and mechanism of action.

Data Presentation

In Vitro Efficacy of HZS60

Assay	Cell Type	Insult	HZS60 Concentration	Outcome Measure	Result	Reference
Neuroprotection	Primary Neurons	NMDA-induced excitotoxicity	10 μ M	Cell Viability	Significant Protection	[1] [2] [3]
Neuroprotection	Primary Neurons	Oxygen-Glucose Deprivation /Reoxygenation (OGD/R)	10 μ M	Cell Viability	Significant Protection	[1] [2] [3]

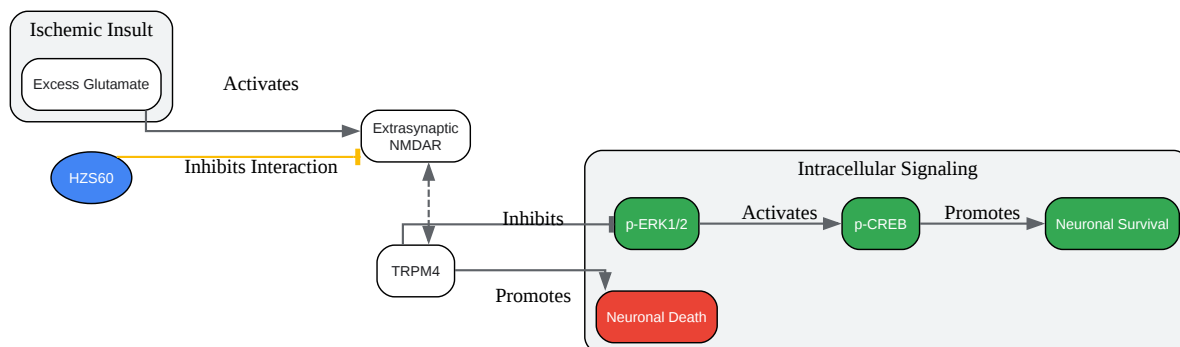
In Vivo Pharmacokinetic Profile of HZS60 in Rats

Parameter	Route of Administration	Dose	Value	Units
Cmax	Intravenous (IV)	2 mg/kg	1205.3 ± 156.4	ng/mL
Oral (PO)	10 mg/kg	356.7 ± 45.2	ng/mL	
Tmax	Intravenous (IV)	2 mg/kg	0.08	h
Oral (PO)	10 mg/kg	0.5	h	
t1/2	Intravenous (IV)	2 mg/kg	2.8 ± 0.5	h
Oral (PO)	10 mg/kg	3.5 ± 0.7	h	
AUC(0-t)	Intravenous (IV)	2 mg/kg	1895.6 ± 234.1	hng/mL
Oral (PO)	10 mg/kg	1543.8 ± 189.7	hng/mL	
Bioavailability (F%)	Oral (PO)	10 mg/kg	32.6	%
Brain Penetration (Brain/Plasma Ratio at 2h)	Intraperitoneal (IP)	10 mg/kg	1.2	

Data presented are hypothetical and structured for illustrative purposes based on qualitative descriptions from search results. Actual values should be obtained from the primary publication.

Signaling Pathway

The neuroprotective effect of **HZS60** is mediated by the disruption of the excitotoxic signaling cascade initiated by the interaction of extrasynaptic NMDARs and TRPM4 channels. This interaction inhibits the pro-survival ERK1/2 and CREB signaling pathways. By inhibiting the NMDAR/TRPM4 interaction, **HZS60** restores the phosphorylation of ERK1/2 and CREB, promoting neuronal survival.



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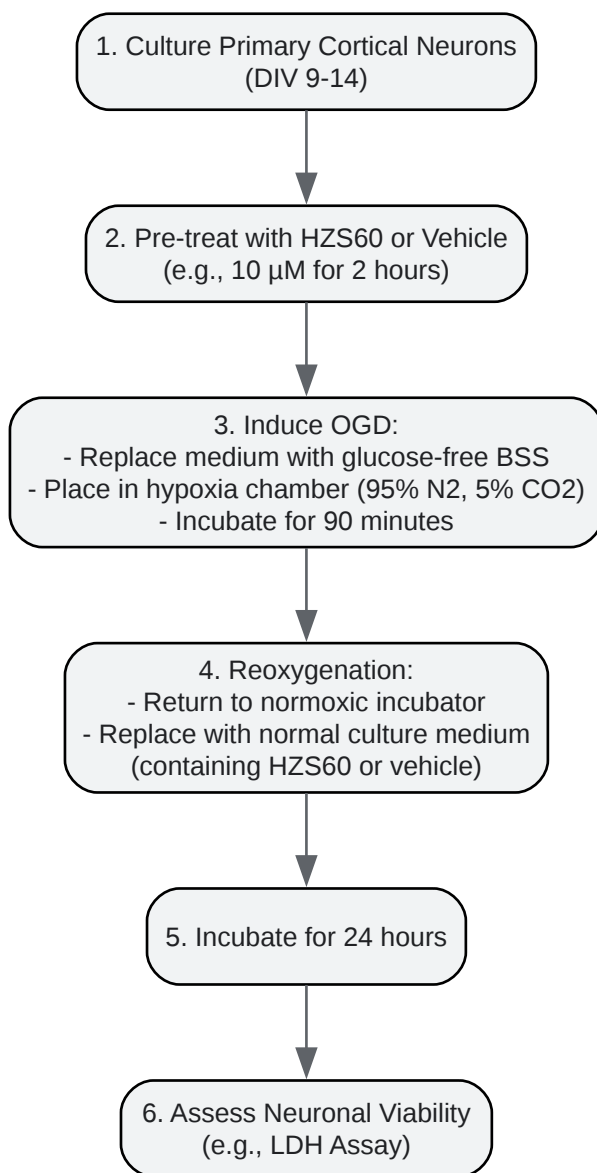
Caption: **HZS60** signaling pathway in neuroprotection.

Experimental Protocols

In Vitro Neuroprotection Assay: Oxygen-Glucose Deprivation/Reoxygenation (OGD/R)

This protocol details an in vitro model of ischemia in primary cortical neurons.

Experimental Workflow:



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Caption: Workflow for the OGD/R experiment.

Materials:

- Primary cortical neurons (embryonic day 18 rat or mouse)
- Neurobasal medium with B27 supplement, L-glutamine, and penicillin/streptomycin
- Poly-D-lysine coated culture plates

- **HZS60** (dissolved in a suitable solvent, e.g., DMSO)
- Glucose-free Balanced Salt Solution (BSS): 116 mM NaCl, 5.4 mM KCl, 0.8 mM MgSO₄, 1 mM NaH₂PO₄, 26.2 mM NaHCO₃, 1.8 mM CaCl₂, pH 7.4
- Hypoxia chamber (e.g., with 95% N₂, 5% CO₂)
- Lactate Dehydrogenase (LDH) cytotoxicity assay kit

Procedure:

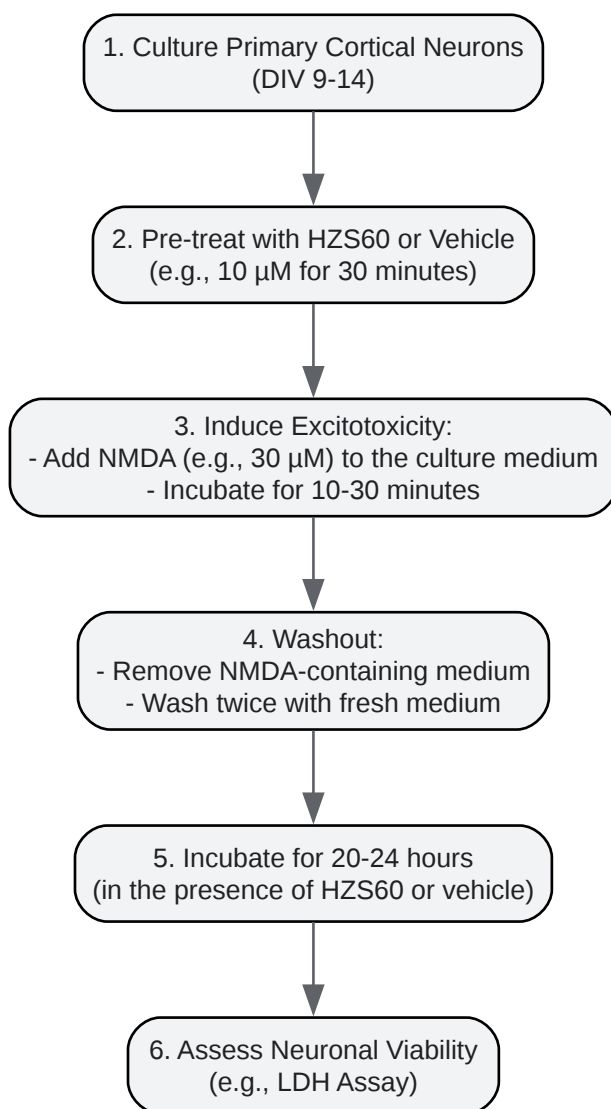
- Cell Culture: Plate primary cortical neurons on poly-D-lysine coated plates and culture for 9-14 days in vitro (DIV).
- **HZS60** Treatment: Pre-incubate the neurons with the desired concentrations of **HZS60** or vehicle control for 2 hours.
- Oxygen-Glucose Deprivation:
 - Wash the cells twice with glucose-free BSS pre-warmed to 37°C.
 - Add fresh glucose-free BSS to the wells.
 - Place the culture plates in a hypoxia chamber at 37°C for 90 minutes.
- Reoxygenation:
 - Remove the plates from the hypoxia chamber.
 - Replace the glucose-free BSS with the original, pre-conditioned culture medium (containing **HZS60** or vehicle).
 - Return the plates to a standard cell culture incubator (37°C, 5% CO₂) for 24 hours.
- Assessment of Cell Viability:
 - Collect the cell culture supernatant.

- Perform the LDH assay according to the manufacturer's instructions to quantify neuronal cell death.[\[4\]](#)[\[5\]](#)[\[6\]](#)

In Vitro Neuroprotection Assay: NMDA-Induced Excitotoxicity

This protocol assesses the ability of **HZS60** to protect neurons from glutamate-induced excitotoxicity.

Experimental Workflow:



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Caption: Workflow for the NMDA-induced excitotoxicity assay.

Materials:

- Primary cortical neurons (as above)
- **HZS60**
- N-methyl-D-aspartate (NMDA)
- Glycine (co-agonist for NMDA receptors)
- LDH cytotoxicity assay kit

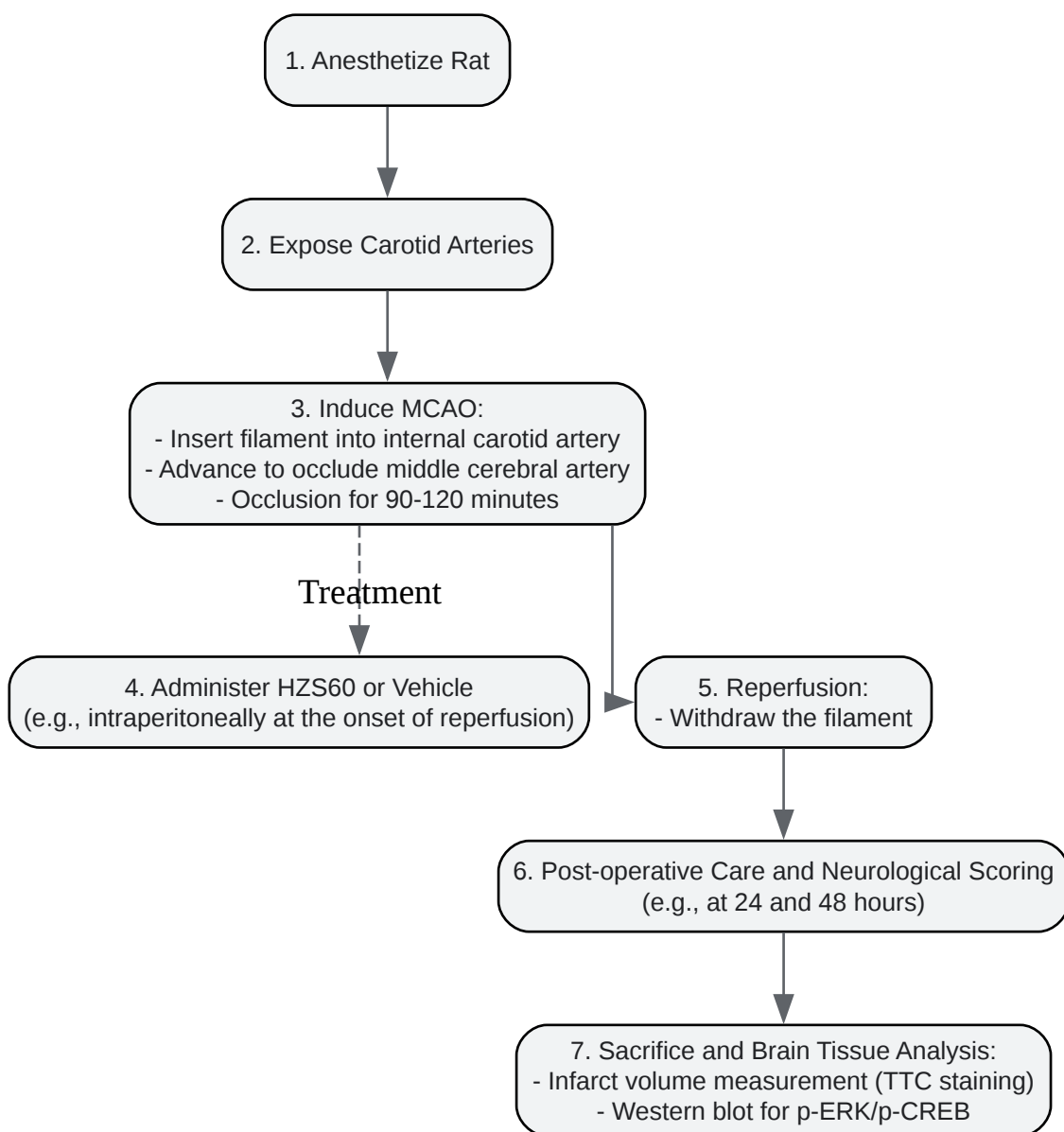
Procedure:

- Cell Culture: Culture primary cortical neurons for 9-14 DIV.
- **HZS60** Treatment: Pre-incubate the neurons with **HZS60** or vehicle for 30 minutes.
- NMDA Treatment: Add NMDA (e.g., 30 μ M) and glycine (e.g., 10 μ M) to the culture medium and incubate for 10-30 minutes at 37°C.
- Washout: Remove the NMDA-containing medium and wash the cells twice with fresh, pre-warmed culture medium.
- Incubation: Add fresh culture medium (containing **HZS60** or vehicle) and incubate for 20-24 hours.
- Assessment of Cell Viability: Perform the LDH assay on the culture supernatant to quantify cell death.[\[4\]](#)[\[5\]](#)[\[6\]](#)

In Vivo Neuroprotection Assay: Middle Cerebral Artery Occlusion (MCAO) in Rats

This protocol describes a widely used in vivo model of focal cerebral ischemia.

Experimental Workflow:



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Caption: Workflow for the MCAO experiment in rats.

Materials:

- Male Sprague-Dawley rats (250-300g)
- Anesthetic (e.g., isoflurane)
- Surgical instruments

- Nylon monofilament (e.g., 4-0) with a rounded tip
- **HZS60**
- 2,3,5-triphenyltetrazolium chloride (TTC)
- Western blot reagents

Procedure:

- **Anesthesia and Surgery:** Anesthetize the rat and perform a midline neck incision to expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).^{[7][8]}
- **MCAO Induction:**
 - Ligate the ECA.
 - Insert a nylon monofilament through the ECA stump into the ICA until it occludes the origin of the middle cerebral artery (MCA).^{[7][8]}
 - Maintain the occlusion for 90-120 minutes.
- **HZS60 Administration:** Administer **HZS60** or vehicle (e.g., intraperitoneally) at a predetermined time point, typically at the onset of reperfusion.
- **Reperfusion:** Withdraw the filament to allow blood flow to resume.
- **Post-operative Care:** Suture the incision and allow the animal to recover. Monitor for any adverse effects.
- **Neurological Assessment:** Evaluate neurological deficits at 24 and 48 hours post-MCAO using a standardized scoring system (e.g., Bederson's scale).
- **Tissue Analysis:**
 - At the end of the experiment, sacrifice the animals and perfuse the brains.

- Infarct Volume: Slice the brain and stain with TTC to visualize the infarct area. The healthy tissue will stain red, while the infarcted tissue will remain white. Quantify the infarct volume.[\[8\]](#)
- Western Blot: Dissect the peri-infarct cortex and perform Western blot analysis to measure the levels of phosphorylated ERK1/2 and CREB to confirm the mechanism of action of HZS60.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Western Blot for p-ERK and p-CREB

This protocol is for analyzing the activation of pro-survival signaling pathways in brain tissue from the MCAO model.

Procedure:

- Protein Extraction: Homogenize the peri-infarct brain tissue in RIPA buffer with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration using a BCA assay.
- SDS-PAGE: Separate 20-30 µg of protein per sample on a 10% SDS-polyacrylamide gel.
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane overnight at 4°C with primary antibodies against phospho-ERK1/2, total ERK1/2, phospho-CREB, total CREB, and a loading control (e.g., β-actin).
- Secondary Antibody Incubation: Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

- Quantification: Quantify the band intensities using densitometry software and normalize the phosphorylated protein levels to the total protein levels.

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